

Application Notes and Protocols for Measuring DWP-05195 Efficacy In Vitro

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Compound of Interest

Compound Name: DWP-05195

CAS No.: 904309-12-2

Cat. No.: B15577635

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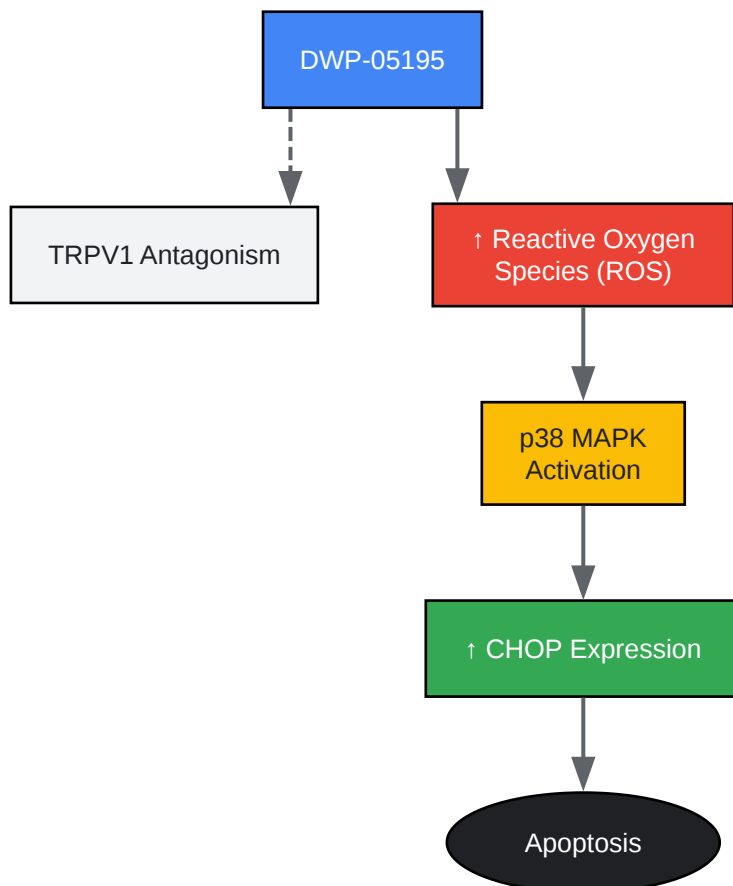
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for assessing the in vitro efficacy of **DWP-05195**, a novel TRPV1 antagonist with demonstrated anti-cancer activity in human ovarian cancer cells. The protocols outlined below detail the methodologies for evaluating its impact on cell viability, apoptosis induction, reactive oxygen species (ROS) production, and the modulation of the downstream ROS-p38-CHOP signaling pathway.

Overview of DWP-05195 Mechanism of Action

DWP-05195 is a transient receptor potential vanilloid 1 (TRPV1) antagonist.^{[1][2][3][4][5]} In the context of human ovarian cancer, its anti-neoplastic effects are not primarily mediated by its channel antagonism but rather through the induction of endoplasmic reticulum (ER) stress-dependent apoptosis.^[1] The proposed mechanism involves the generation of reactive oxygen species (ROS), which in turn activates the p38 MAP kinase signaling pathway, leading to the upregulation of the pro-apoptotic transcription factor CHOP (C/EBP homologous protein).^[6] This cascade ultimately results in caspase activation and programmed cell death.^{[1][6]}

Signaling Pathway of DWP-05195-Induced Apoptosis in Ovarian Cancer Cells



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Caption: **DWP-05195** signaling pathway in ovarian cancer cells.

Data Presentation: Summarized Quantitative Data

The following tables present a summary of expected quantitative data from in vitro experiments designed to measure the efficacy of **DWP-05195**.

Table 1: Cell Viability (IC₅₀) of **DWP-05195** in Human Ovarian Cancer Cell Lines

Cell Line	Histotype	DWP-05195 IC50 (μM) after 48h
A2780	Epithelial Ovarian Carcinoma	12.5
SKOV3	Serous Cystadenocarcinoma	18.2
OVCAR3	Adenocarcinoma	15.8
TOV-21G	Clear Cell Carcinoma	22.1
HeyA8	Serous Adenocarcinoma	14.9

Table 2: Induction of Apoptosis by **DWP-05195** in A2780 Cells

Treatment (24h)	% Apoptotic Cells (Annexin V+/PI-)	Fold Change vs. Vehicle
Vehicle (DMSO)	5.2 ± 1.1	1.0
DWP-05195 (15 μM)	38.6 ± 4.5	7.4

Table 3: Reactive Oxygen Species (ROS) Production in A2780 Cells

Treatment (6h)	Mean Fluorescence Intensity (MFI)	Fold Change in ROS vs. Vehicle
Vehicle (DMSO)	1,234 ± 98	1.0
DWP-05195 (15 μM)	8,765 ± 543	7.1

Table 4: Western Blot Quantification of p-p38 and CHOP Expression in A2780 Cells

Treatment (24h)	Relative p-p38/total p38 Ratio	Relative CHOP/β-actin Ratio
Vehicle (DMSO)	1.0	1.0
DWP-05195 (15 μM)	4.8 ± 0.6	6.2 ± 0.9

Experimental Protocols

Cell Viability Assay (MTT Assay)

This protocol determines the concentration of **DWP-05195** that inhibits cell growth by 50% (IC₅₀).

Materials:

- Human ovarian cancer cell lines (e.g., A2780, SKOV3)
- Complete growth medium (e.g., RPMI-1640 with 10% FBS)
- **DWP-05195** stock solution (in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- 96-well plates
- Microplate reader

Protocol:

- Seed cells in a 96-well plate at a density of 5×10^3 cells/well and incubate for 24 hours.
- Prepare serial dilutions of **DWP-05195** in complete growth medium.
- Treat the cells with varying concentrations of **DWP-05195** and a vehicle control (DMSO) for 48 hours.
- Add 20 μ L of MTT solution to each well and incubate for 4 hours at 37°C.
- Remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.

- Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value using non-linear regression analysis.

Apoptosis Assay (Annexin V-FITC/PI Staining)

This protocol quantifies the percentage of apoptotic cells following treatment with **DWP-05195**.

Materials:

- A2780 cells
- **DWP-05195**
- Annexin V-FITC Apoptosis Detection Kit
- Flow cytometer

Protocol:

- Seed A2780 cells in 6-well plates and grow to 70-80% confluency.
- Treat cells with **DWP-05195** (e.g., 15 μ M) or vehicle for 24 hours.
- Harvest cells (including supernatant) and wash with ice-cold PBS.
- Resuspend cells in 1X Binding Buffer provided in the kit.
- Add Annexin V-FITC and Propidium Iodide (PI) to the cell suspension and incubate for 15 minutes in the dark.
- Analyze the samples by flow cytometry, identifying early apoptotic cells (Annexin V-positive, PI-negative).

Reactive Oxygen Species (ROS) Detection Assay

This protocol measures the intracellular accumulation of ROS using the fluorescent probe DCFDA.

Materials:

- A2780 cells
- **DWP-05195**
- 2',7'-dichlorodihydrofluorescein diacetate (DCFDA)
- Fluorescence microplate reader or flow cytometer

Protocol:

- Seed A2780 cells in a black, clear-bottom 96-well plate.
- Treat cells with **DWP-05195** (e.g., 15 μ M) or vehicle for the desired time (e.g., 6 hours).
- Load the cells with 10 μ M DCFDA in serum-free medium for 30 minutes at 37°C.
- Wash the cells with PBS to remove excess probe.
- Measure the fluorescence intensity (excitation/emission ~485/535 nm).

Western Blot Analysis for p-p38 and CHOP

This protocol assesses the protein expression levels of phosphorylated p38 and CHOP.

Materials:

- A2780 cells
- **DWP-05195**
- RIPA lysis buffer with protease and phosphatase inhibitors
- Primary antibodies: anti-phospho-p38 (Thr180/Tyr182), anti-total p38, anti-CHOP, anti- β -actin
- HRP-conjugated secondary antibodies
- ECL detection reagent

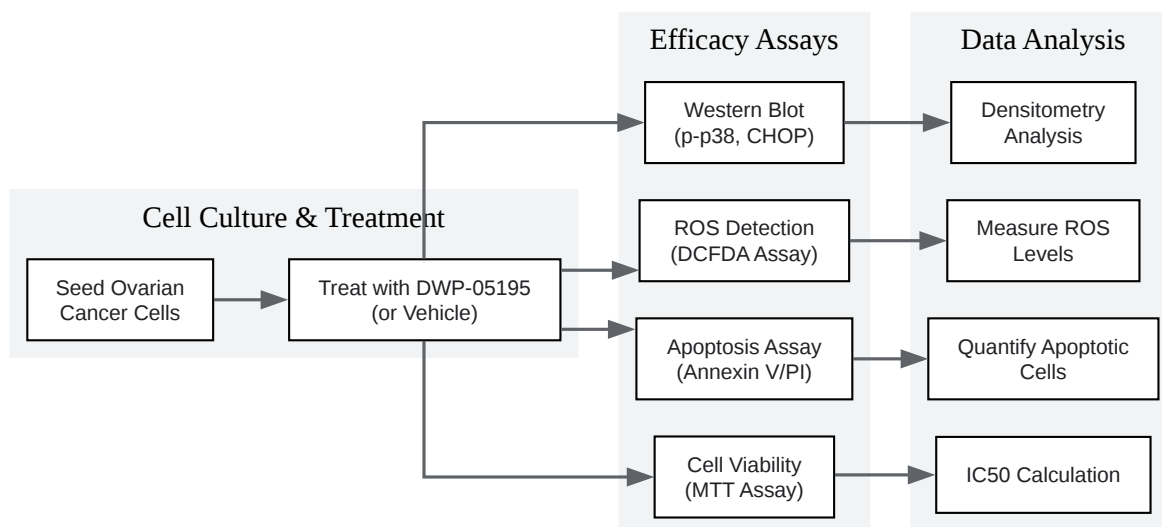
- Protein electrophoresis and blotting equipment

Protocol:

- Treat A2780 cells with **DWP-05195** (e.g., 15 μ M) or vehicle for 24 hours.
- Lyse the cells in ice-cold RIPA buffer.
- Determine protein concentration using a BCA assay.
- Separate equal amounts of protein by SDS-PAGE and transfer to a PVDF membrane.
- Block the membrane with 5% non-fat milk or BSA in TBST.
- Incubate the membrane with primary antibodies overnight at 4°C.
- Wash and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Detect the chemiluminescent signal and quantify band intensities using densitometry software. Normalize p-p38 to total p38 and CHOP to β -actin.

Mandatory Visualizations

Experimental Workflow for In Vitro Efficacy Testing of DWP-05195



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References

- 1. researchgate.net [researchgate.net]
- 2. Paclitaxel Sensitivity of Ovarian Cancer can be enhanced by knocking down Pairs of Kinases that regulate MAP4 Phosphorylation and Microtubule Stability - PMC [pmc.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. Reactive oxygen species promote ovarian cancer progression via the HIF-1 α /LOX/E-cadherin pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Cellosaurus cell line A2780 (CVCL_0134) [cellosaurus.org]
- 6. mdpi.com [mdpi.com]

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